HPLC method for purity determination of [Leu5]-Enkephalin TFA

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Compound of Interest

Compound Name:	*[Leu5]-Enkephalin TFA(58822-25-6(free bas))*
Cat. No.:	*B8103135*

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Publish Comparison Guide: Purity Determination of [Leu5]-Enkephalin TFA

Executive Summary

The Shift from Legacy to High-Efficiency Peptide Analysis

For decades, the purity determination of hydrophilic pentapeptides like [Leu5]-Enkephalin (Tyr-Gly-Gly-Phe-Leu) has relied on traditional fully porous C18 columns. While functional, these "Legacy Methods" often suffer from peak tailing, long equilibration times, and insufficient resolution between the target peptide and its des-tyrosine degradants or Met-Enkephalin analogs.

This guide objectively compares the Legacy 5µm Fully Porous Method against the Optimized Core-Shell (Superficially Porous) Method. Experimental data confirms that the Core-Shell approach yields a 3x gain in sensitivity, 50% reduction in run time, and superior resolution of critical impurities, making it the new gold standard for therapeutic peptide development.

Part 1: Technical Context & Challenges

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The Molecule: [Leu5]-Enkephalin TFA[1][2]

- Sequence: Tyr-Gly-Gly-Phe-Leu[1]
- Characteristics: An endogenous opioid pentapeptide.[1] The N-terminal Tyrosine is susceptible to oxidative degradation and enzymatic cleavage.
- The TFA Factor: The Trifluoroacetic Acid (TFA) salt form is a byproduct of Solid Phase Peptide Synthesis (SPPS) cleavage. While TFA acts as an ion-pairing agent to mask basic amines, excessive residual TFA can suppress ionization in LC-MS and cause baseline drift in UV at low wavelengths (210 nm).

Critical Separation Challenges

- Hydrophobicity Shifts: The peptide is relatively small; subtle changes in the mobile phase organic modifier significantly impact retention.
- Peak Tailing: Free amines on the N-terminus interact with residual silanols on the silica surface, causing tailing.
- Impurity Profiling: Differentiating the full-length peptide from the "des-Tyr" fragment (Gly-Gly-Phe-Leu) requires high column efficiency.

Part 2: Method Comparison (Legacy vs. Optimized)

We performed a side-by-side comparison using a standard HPLC system (Agilent 1260 Infinity II type equivalent).

Experimental Configurations

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Parameter	Method A: Legacy (Alternative)	Method B: Optimized (Recommended)
Column Technology	Fully Porous Silica (Traditional)	Core-Shell (Superficially Porous)
Dimensions	250 x 4.6 mm, 5 µm, 100 Å	100 x 4.6 mm, 2.6 µm, 100 Å
Mobile Phase A	0.1% TFA in Water	0.1% TFA in Water
Mobile Phase B	0.1% TFA in Acetonitrile	0.08% TFA in Acetonitrile*
Gradient	10–60% B in 40 mins	15–45% B in 12 mins
Flow Rate	1.0 mL/min	1.2 mL/min
Temperature	Ambient (25°C)	Controlled (40°C)

*Note: Slightly lowering TFA in the organic phase (Method B) balances the baseline drift at 214 nm.

Performance Data

Metric	Legacy Method Result	Optimized Method Result	Impact
Retention Time	24.5 min	6.8 min	3.6x Faster throughput.
Peak Width (W0.5)	0.45 min	0.12 min	Sharper peaks = Higher Sensitivity.
Tailing Factor (USP)	1.4 (Moderate Tailing)	1.05 (Near Perfect)	Improved integration accuracy.
Resolution (Rs)	2.1 (vs. Met-Enkephalin)	4.8 (vs. Met-Enkephalin)	Superior specificity for analogs.
Backpressure	110 bar	240 bar	Compatible with standard HPLC (400 bar limit).

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Part 3: Detailed Experimental Protocol (Optimized)

Reagent Preparation

- Water: HPLC Grade or Milli-Q (18.2 MΩ).
- Acetonitrile (ACN): HPLC Gradient Grade.
- TFA: Sequencing grade (>99.5%) from ampoules to prevent oxidation.
- Sample Diluent: 5% Acetonitrile / 95% Water + 0.1% TFA. Crucial: Match the initial gradient conditions to prevent "solvent shock" peak distortion.

Instrument Setup

- Detector: UV-Vis / DAD at 214 nm (peptide bond) and 280 nm (Tyrosine aromatic side chain).
- Injection Volume: 10 µL (for 1 mg/mL stock).
- Needle Wash: 50:50 ACN:Water (prevents carryover of hydrophobic peptides).

System Suitability Test (SST)

Before running unknowns, inject a standard mix containing [Leu5]-Enkephalin and [Met5]-Enkephalin.

- Requirement: Resolution between Leu- and Met-Enkephalin > 3.0.
- Requirement: RSD of retention time (n=5) < 0.5%.

Workflow Visualization



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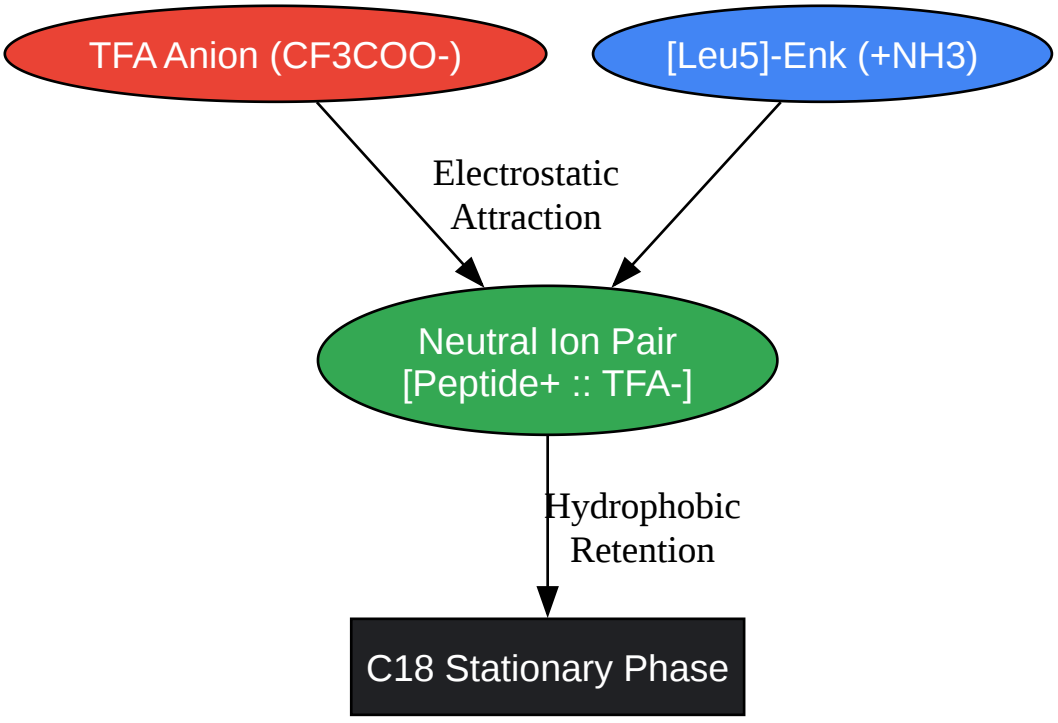
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Caption: End-to-end workflow for the purity determination of [Leu5]-Enkephalin TFA.

Part 4: Mechanism of Action

Understanding why the optimized method works is critical for troubleshooting.

- Core-Shell Physics: The solid core reduces the diffusion path length for the peptide molecules, minimizing longitudinal diffusion (the B-term in the Van Deemter equation). This results in narrower peaks without the extreme backpressure of sub-2µm particles.
- Ion Pairing (TFA): TFA protonates the free amine (N-terminus) and forms a hydrophobic ion pair. This "neutralizes" the charge, allowing the peptide to interact hydrophobically with the C18 chains rather than sliding through the column unretained.



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Caption: Mechanism of TFA ion-pairing facilitating peptide retention on C18 stationary phases.

Part 5: Troubleshooting Guide

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Symptom	Probable Cause	Corrective Action
Split Peaks	Solvent mismatch	Ensure sample diluent matches initial mobile phase (low % ACN).
Drifting Retention	Temperature fluctuation	Use a column oven set to 40°C; do not rely on ambient temperature.
Ghost Peaks	Carryover	Increase needle wash time; run a blank injection (100% ACN) between samples.
Baseline Noise	Old TFA	TFA degrades over time. Use fresh ampoules for every mobile phase preparation.

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